

# Application Notes and Protocols: Benzyne Insertion Approach for Cossonidine (Davisine) Synthesis

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## Compound of Interest

Compound Name: *Hetisine*

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These application notes provide a detailed overview and experimental protocols for the synthesis of cossonidine (davisine), a complex diterpenoid alkaloid, utilizing a key benzyne insertion reaction. This methodology offers a novel approach to constructing the intricate core structure of **hetisine**-type alkaloids.

## Introduction

Cossonidine (davisine) is a member of the **hetisine**-type diterpenoid alkaloids, a class of natural products known for their complex polycyclic skeletons and interesting biological activities.<sup>[1][2]</sup> The synthesis of these molecules presents a significant challenge to synthetic chemists. The strategy outlined here employs a benzyne acyl-alkylation reaction as a pivotal step to construct a key fused 6-7-6 tricyclic system, which serves as a central intermediate in the total synthesis of cossonidine.<sup>[1][3][4]</sup> This approach has proven effective in accessing the complex architecture of this natural product.<sup>[5][6]</sup>

## Core Synthetic Strategy

The total synthesis of (±)-cossonidine is a multi-step process.<sup>[4][5]</sup> A key feature of this synthetic route is the use of a benzyne insertion reaction to form a crucial tricyclic intermediate. The overall strategy can be summarized as follows:

- Preparation of the  $\beta$ -ketoester precursor: Synthesis of the substrate for the benzyne insertion reaction.
- Benzyne Acyl-Alkylation: The cornerstone of the synthesis, where a benzyne intermediate reacts with the  $\beta$ -ketoester to form the 6-7-6 fused tricycle.<sup>[1]</sup>
- Elaboration of the Tricyclic Intermediate: A series of transformations to introduce further complexity and necessary functional groups.
- Formation of the Azabicycle: Construction of the embedded nitrogen-containing ring system.<sup>[1]</sup>
- Final Cyclization and Completion: Late-stage intramolecular Diels-Alder reaction to forge the final heptacyclic core of cossonidine.<sup>[1]</sup>

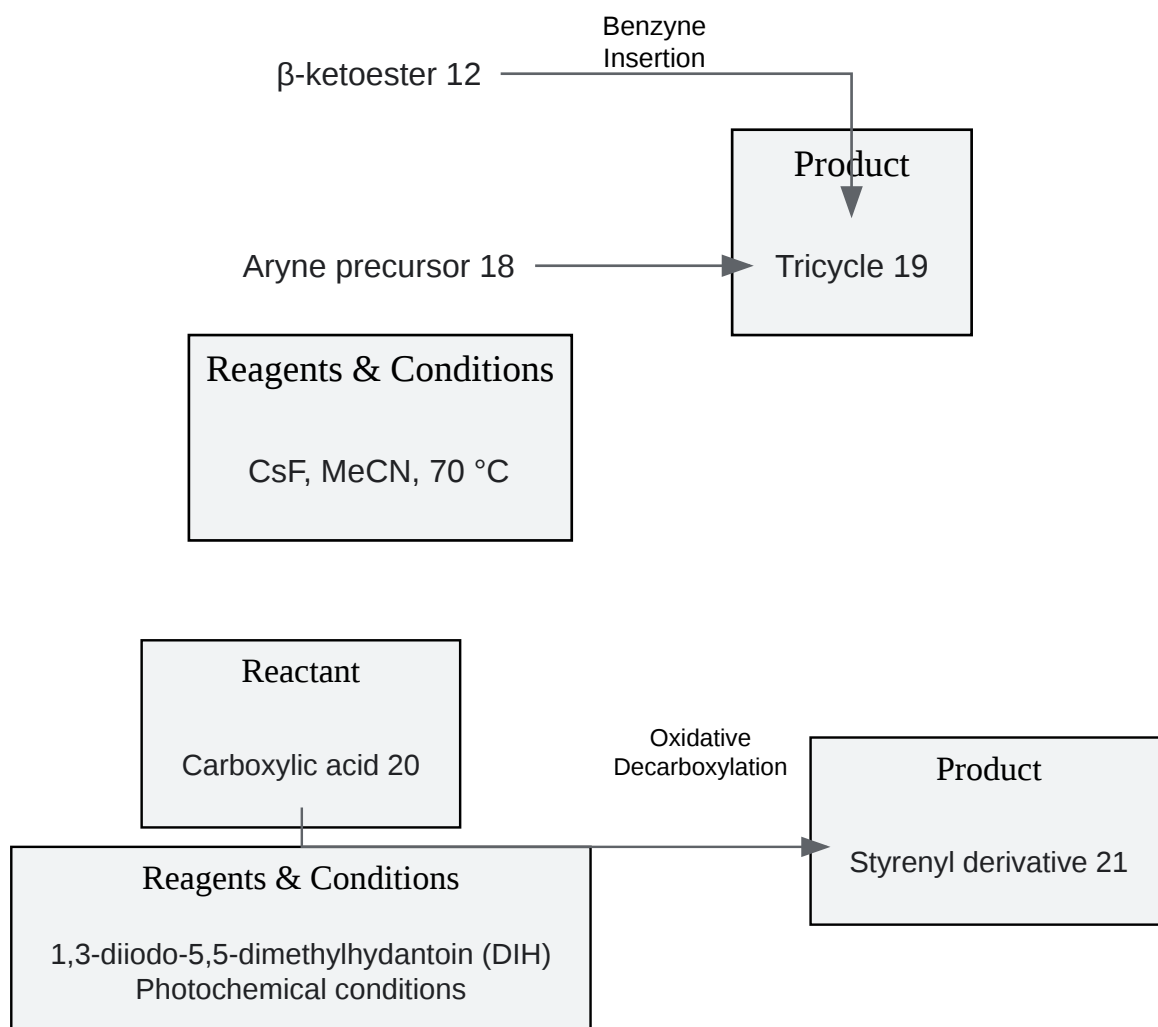
## Key Experimental Protocols

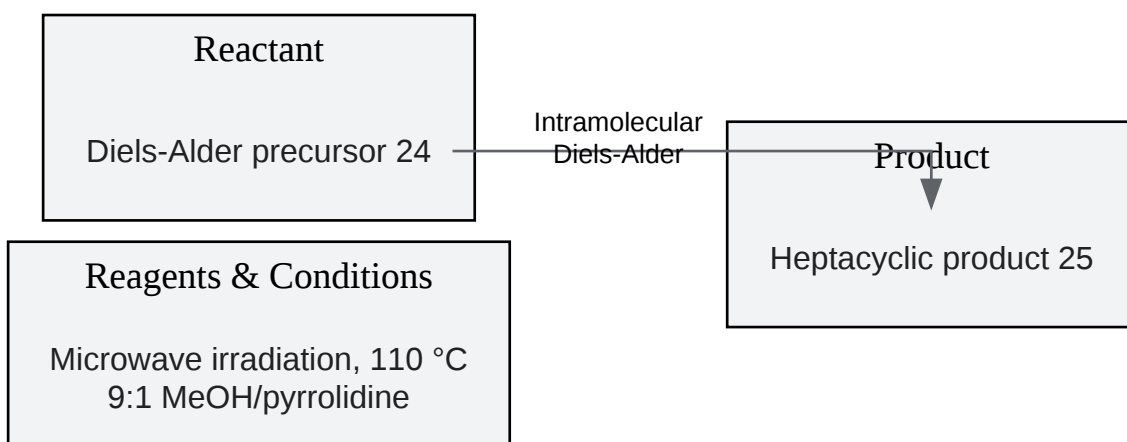
The following are detailed protocols for the key transformations in the synthesis of cossonidine.

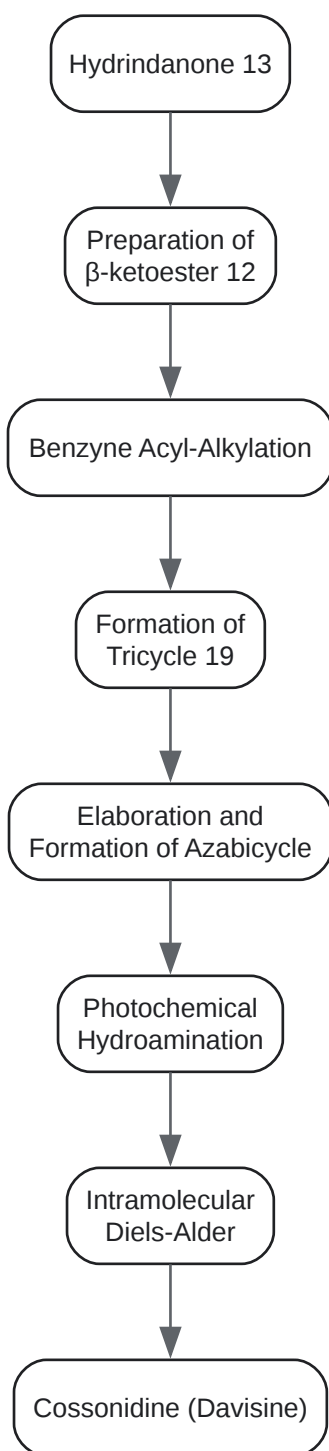
### Protocol 1: Benzyne Acyl-Alkylation to Form Tricycle 19

This protocol describes the critical benzyne insertion step to construct the 6-7-6 tricycle 19.

Reaction Scheme:







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## References

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